

ensuring complete dissolution of NVP-BSK805 for experiments

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Compound of Interest

Compound Name: NVP-BSK805 dihydrochloride

CAS No.: 1942919-79-0

Cat. No.: B1162281

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Technical Support Center: NVP-BSK805

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the JAK2 inhibitor, NVP-BSK805. Our aim is to facilitate the complete dissolution of NVP-BSK805 to ensure the accuracy and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving NVP-BSK805?

A1: The most commonly recommended solvent for creating a stock solution of NVP-BSK805 is Dimethyl Sulfoxide (DMSO).^{[1][2][3][4]} It is soluble up to 100 mg/mL in DMSO.^[2] For some applications, NVP-BSK805 is also soluble in water up to 100 mM and in 0.1N HCl(aq).^{[1][5]}

Q2: I am having difficulty completely dissolving NVP-BSK805. What can I do?

A2: If you are experiencing issues with dissolution, you can employ several physical methods to aid the process. These include:

- Ultrasonication: Using an ultrasonic bath can help break up compound aggregates.[2][3][6]
- Gentle Warming: Warming the solution at 37°C for about 10 minutes can increase solubility.[3]
- Vortexing: Vigorous mixing using a vortex can also facilitate dissolution.[6]

It is crucial to use newly opened, anhydrous DMSO, as hygroscopic (water-absorbed) DMSO can significantly impact the solubility of the product.[2]

Q3: What is the stability of NVP-BSK805 in solution?

A3: Solutions of NVP-BSK805 are noted to be unstable, and it is highly recommended to prepare fresh solutions for each experiment.[6] If a stock solution must be prepared in advance, it should be aliquoted into small, single-use volumes and stored at -20°C or -80°C to minimize freeze-thaw cycles.[2][7] Stored at -80°C, the stock solution can be stable for up to 6 months; at -20°C, it is stable for about 1 month.[2][8] Before use, allow the vial to equilibrate to room temperature for at least an hour before opening.[7]

Q4: Can I store my NVP-BSK805 stock solution at 4°C?

A4: While the powder form of NVP-BSK805 can be stored at 4°C for up to two years, it is not recommended to store stock solutions at this temperature for extended periods due to lower stability.[2] For short-term storage (within a day), 4°C may be acceptable, but for longer-term storage, -20°C or -80°C is required.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Precipitate forms after adding the stock solution to aqueous media.	The final concentration of DMSO in the aqueous solution is too low to maintain solubility.	Ensure the final DMSO concentration in your experimental media is sufficient to keep NVP-BSK805 dissolved. It is advisable to perform a solubility test in your specific medium beforehand.
Inconsistent experimental results.	Degradation of NVP-BSK805 in solution due to improper storage or multiple freeze-thaw cycles.	Always use freshly prepared solutions or properly stored, single-use aliquots. Avoid repeated freezing and thawing of the stock solution. [2]
The powder does not dissolve even with sonication and warming.	The compound may have degraded, or the solvent quality is poor.	Use a fresh vial of NVP-BSK805 and high-quality, anhydrous DMSO. [2] Confirm the purity of your compound if possible.

Data Presentation

Solubility of NVP-BSK805

Solvent	Concentration	Reference
DMSO	up to 100 mg/mL (203.85 mM)	[2]
DMSO	up to 50 mM	[1]
DMSO	10 mM	[4]
Water	up to 100 mM	[1]
0.1N HCl(aq)	Soluble	[5]
Ethanol	≥4.75 mg/mL (with gentle warming and ultrasonic)	[3]

Inhibitory Activity (IC50) of NVP-BSK805

Target	IC50	Reference
JAK2 JH1	0.48 nM	[1][2][6]
Full-length wild-type JAK2	0.58 nM	[2]
Full-length JAK2 V617F	0.56 nM	[2]
TYK2 JH1	10.76 nM	[2][6]
JAK3 JH1	18.68 nM	[2][6]
JAK1 JH1	31.63 nM	[2][6]

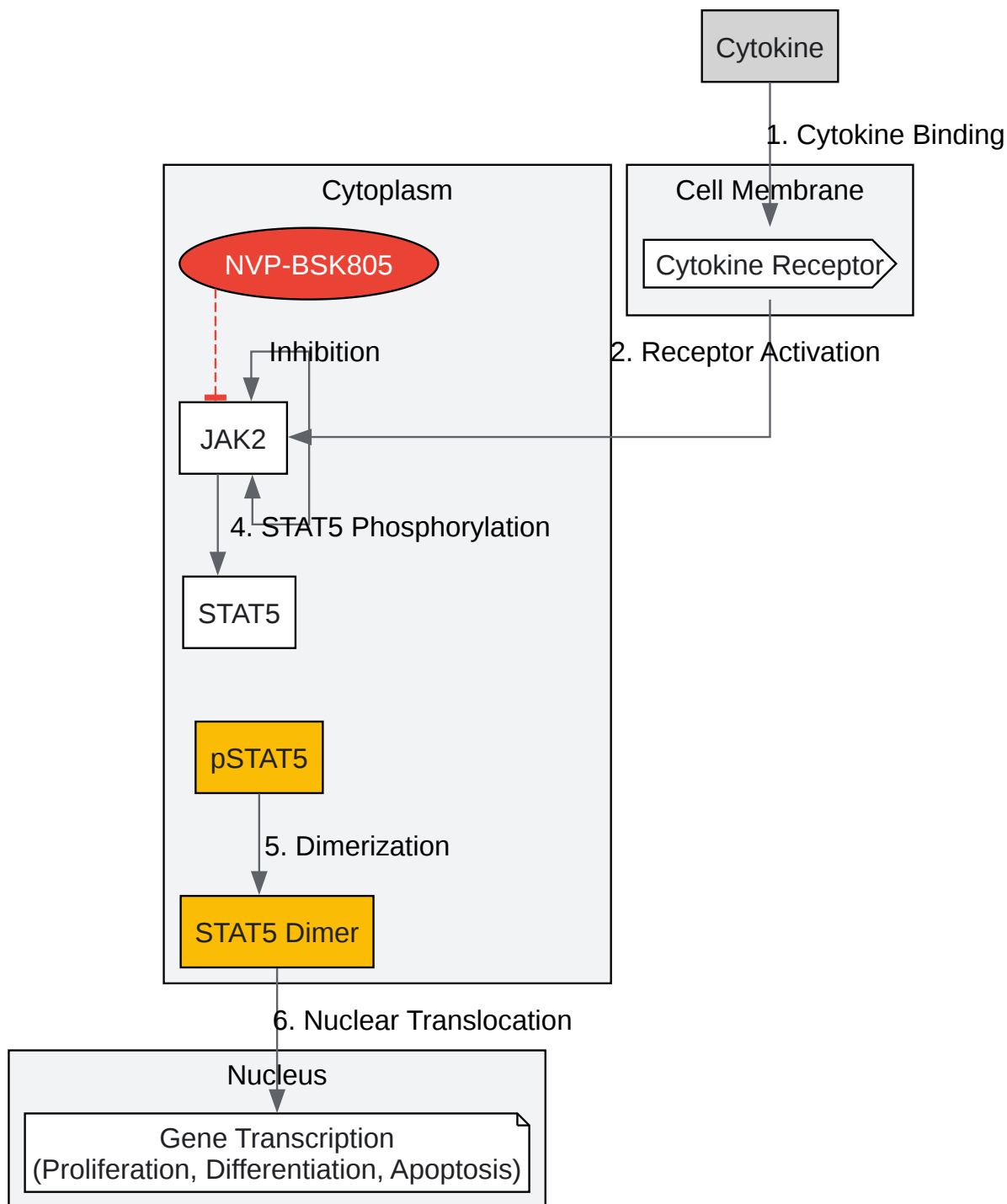
Experimental Protocols

Protocol for Preparing NVP-BSK805 Stock Solution

- Preparation: Before opening, allow the vial of NVP-BSK805 powder to equilibrate to room temperature for at least one hour.[7]
- Solvent Addition: Add the appropriate volume of high-quality, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- Dissolution: To ensure complete dissolution, vortex the solution and then place it in an ultrasonic bath for a few minutes.[3][6] If necessary, gently warm the solution at 37°C for 10 minutes.[3] Visually inspect the solution to ensure there are no visible particles.
- Storage: If not for immediate use, aliquot the stock solution into single-use tubes and store at -80°C for up to six months or -20°C for up to one month.[2][8] Avoid repeated freeze-thaw cycles.

Visualizations

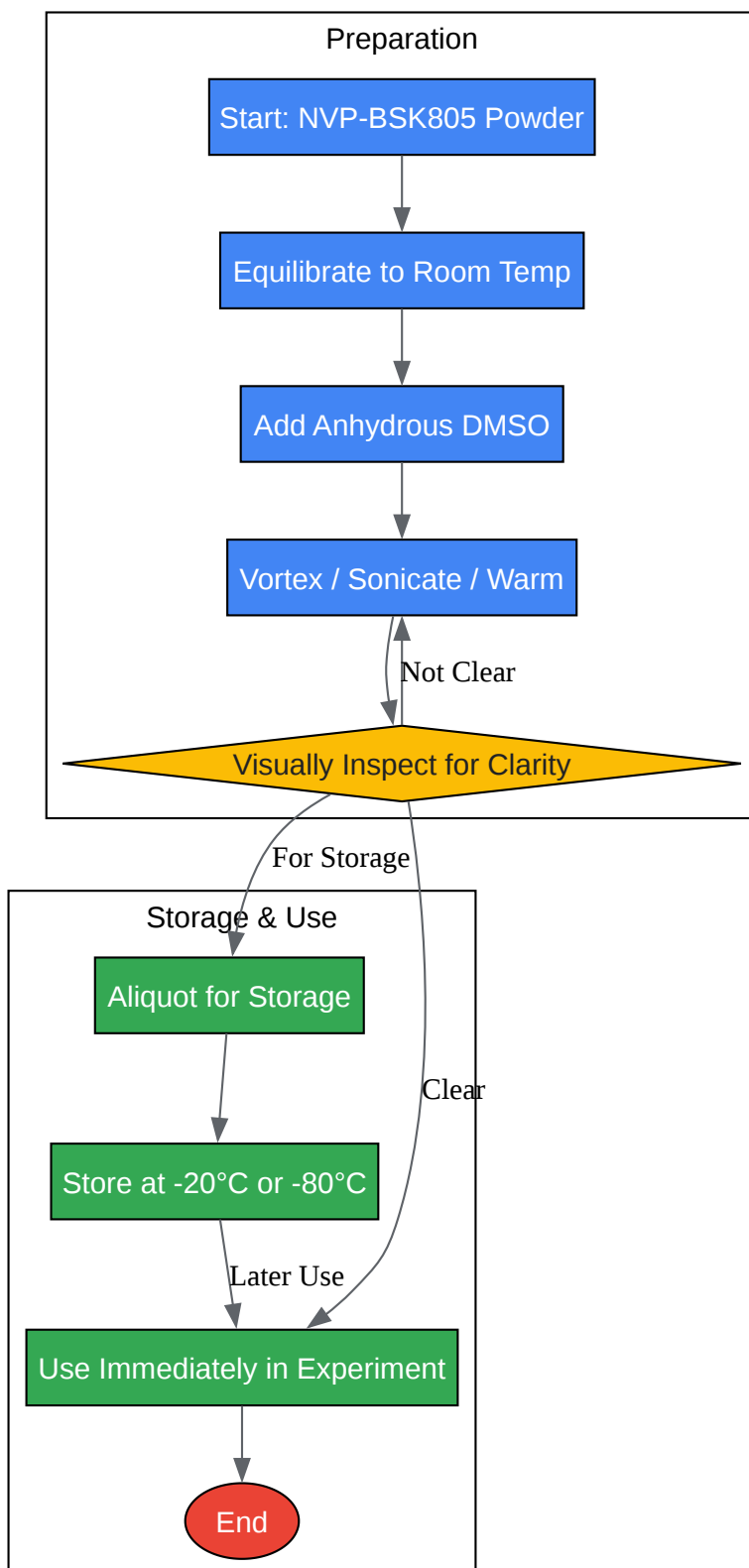
Signaling Pathway of JAK2 Inhibition by NVP-BSK805



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Caption: NVP-BSK805 inhibits the JAK2/STAT5 signaling pathway.

Experimental Workflow for NVP-BSK805 Dissolution and Use

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Caption: Workflow for preparing NVP-BSK805 solutions.

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